

Spectroscopic Characterization of 4-Isopropoxybenzoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 4-Isopropoxybenzoyl chloride

CAS No.: 36823-82-2

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This guide provides an in-depth analysis of the spectroscopic properties of **4-isopropoxybenzoyl chloride**, a key intermediate in the synthesis of various pharmaceuticals and fine chemicals. Due to the limited availability of published spectra for this specific acyl chloride, this document presents a comprehensive characterization of its immediate precursor, 4-isopropoxybenzoic acid, and provides expert-driven predictions for the corresponding spectra of **4-isopropoxybenzoyl chloride**. This approach offers researchers and drug development professionals a robust framework for the synthesis, purification, and identification of this important chemical entity.

Introduction: The Significance of Spectroscopic Analysis

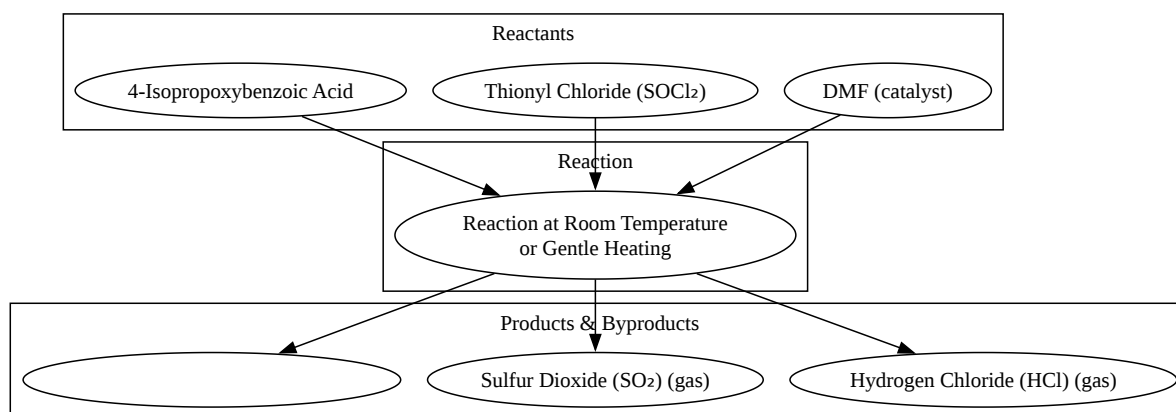
In the realm of drug development and materials science, the precise structural elucidation of chemical intermediates is paramount. **4-Isopropoxybenzoyl chloride** serves as a critical building block, and its purity and structural integrity directly impact the outcome of subsequent synthetic steps. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for verifying the identity and purity of such reactive intermediates. This guide delves into the expected

spectroscopic signatures of **4-isopropoxybenzoyl chloride**, providing a valuable resource for scientists working with this compound.

The conversion of a carboxylic acid to an acyl chloride is a fundamental transformation in organic synthesis. This process involves the substitution of the hydroxyl (-OH) group of the carboxylic acid with a chloro (-Cl) group, a change that significantly alters the electronic environment of the molecule and, consequently, its spectroscopic properties.

Synthesis of 4-Isopropoxybenzoyl Chloride from 4-Isopropoxybenzoic Acid

The most common and efficient method for the preparation of acyl chlorides from carboxylic acids is the reaction with thionyl chloride (SOCl_2), often with a catalytic amount of N,N-dimethylformamide (DMF).[1]



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Experimental Protocol:

- To a stirred solution of 4-isopropoxybenzoic acid (1.0 equivalent) in an inert solvent such as dichloromethane or toluene, add a catalytic amount of N,N-dimethylformamide (DMF).
- Slowly add thionyl chloride (SOCl_2 , typically 1.2-1.5 equivalents) to the mixture at room temperature.
- The reaction mixture is then stirred at room temperature or gently heated until the evolution of sulfur dioxide and hydrogen chloride gas ceases.
- The excess thionyl chloride and solvent are removed under reduced pressure to yield the crude **4-isopropoxybenzoyl chloride**, which can be further purified by distillation or used directly in the next synthetic step.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

^1H NMR Spectroscopy

The ^1H NMR spectrum provides information about the different types of protons and their neighboring environments.

Table 1: ^1H NMR Data of 4-Isopropoxybenzoic Acid and Predicted Data for **4-Isopropoxybenzoyl Chloride** (in CDCl_3)

Assignment	4-Isopropoxybenzoic Acid Chemical Shift (δ , ppm)[2]	Predicted 4-Isopropoxybenzoyl Chloride Chemical Shift (δ , ppm)	Multiplicity	Integration
-CH(**CH ₃) ₂	1.37	~1.40	Doublet	6H
-CH(CH ₃) ₂	4.65	~4.70	Septet	1H
Aromatic H (ortho to -O ⁱ Pr)	6.91	~7.00	Doublet	2H
Aromatic H (ortho to -COOH/-COCl)	8.03	~8.15	Doublet	2H
-COOH	~11-13 (broad)	N/A	Singlet	1H

Expertise & Experience: The conversion of the carboxylic acid to the acyl chloride is expected to have a minor deshielding effect on the neighboring aromatic protons due to the increased electron-withdrawing nature of the carbonyl chloride group compared to the carboxylic acid. The most significant change will be the disappearance of the broad carboxylic acid proton signal. The signals for the isopropoxy group will be largely unaffected.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 2: ¹³C NMR Data of 4-Isopropoxybenzoic Acid and Predicted Data for **4-Isopropoxybenzoyl Chloride** (in CDCl₃)

Assignment	4-Isopropoxybenzoic Acid Chemical Shift (δ , ppm)[3]	Predicted 4- Isopropoxybenzoyl Chloride Chemical Shift (δ , ppm)
-CH(CH ₃) ₂	21.9	~22.0
-CH(CH ₃) ₂	70.3	~70.5
Aromatic C (ortho to -O ⁱ Pr)	115.4	~116.0
Aromatic C (ipso to -COOH/- COCl)	123.6	~125.0
Aromatic C (ortho to -COOH/- COCl)	132.2	~133.0
Aromatic C (ipso to -O ⁱ Pr)	162.8	~163.0
-COOH / -COCl	172.0	~168-170

Expertise & Experience: The carbonyl carbon of an acyl chloride is typically found slightly upfield (at a lower ppm value) compared to the corresponding carboxylic acid.[4] This is somewhat counterintuitive given the electron-withdrawing nature of the chlorine atom, but it is a well-documented phenomenon. The aromatic carbons will experience slight shifts due to the change in the electronic nature of the substituent.

Experimental Protocol for NMR Data Acquisition:

- Dissolve a small amount of the sample (5-10 mg) in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃).
- Transfer the solution to a 5 mm NMR tube.
- Acquire the ¹H and ¹³C NMR spectra on a spectrometer operating at a suitable frequency (e.g., 400 MHz for ¹H).
- Process the data, including Fourier transformation, phase correction, and baseline correction.

- Reference the spectra to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their vibrational frequencies.

Table 3: Key IR Absorption Bands for 4-Isopropoxybenzoic Acid and Predicted Bands for 4-Isopropoxybenzoyl Chloride

Vibrational Mode	4-Isopropoxybenzoic Acid Frequency (cm^{-1})[5]	Predicted 4-Isopropoxybenzoyl Chloride Frequency (cm^{-1})	Intensity
O-H Stretch (Carboxylic Acid)	2500-3300	N/A	Broad, Strong
C-H Stretch (Aromatic & Aliphatic)	2850-3000	2850-3000	Medium-Strong
C=O Stretch (Carboxylic Acid Dimer)	~1680	N/A	Strong
C=O Stretch (Acyl Chloride)	N/A	~1770-1800	Very Strong
C=C Stretch (Aromatic)	~1600, ~1500	~1600, ~1500	Medium
C-O Stretch	~1250, ~1170	~1250, ~1170	Strong

Expertise & Experience: The most dramatic change in the IR spectrum upon conversion of the carboxylic acid to the acyl chloride is the disappearance of the broad O-H stretch and the appearance of a very strong C=O stretching band at a significantly higher frequency. The C=O stretch of an acyl chloride is typically found in the range of 1770-1815 cm^{-1} , which is a highly characteristic absorption.[6][7][8]

Experimental Protocol for IR Data Acquisition (ATR):

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Record a background spectrum.
- Place a small amount of the solid or liquid sample directly on the ATR crystal.
- Acquire the sample spectrum.
- Clean the crystal thoroughly after the measurement.

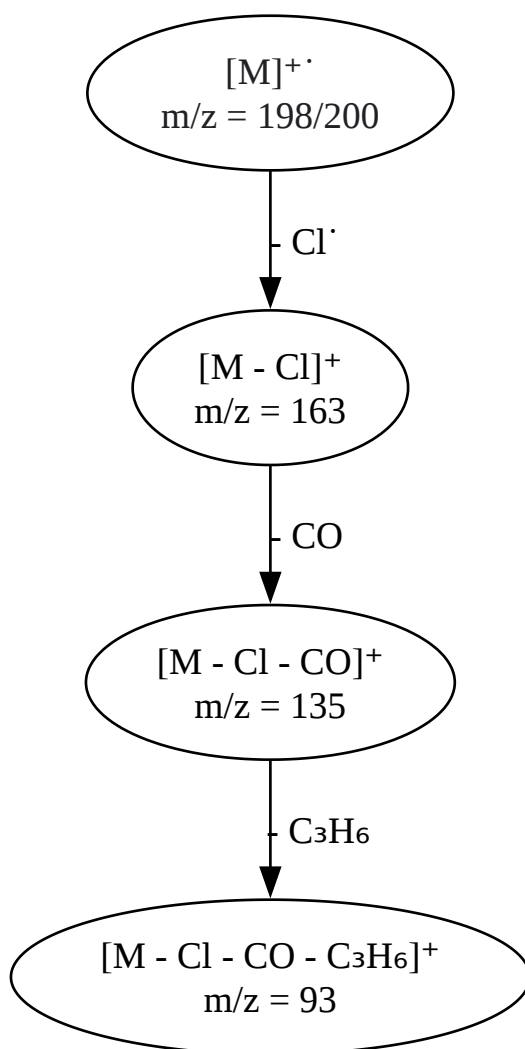
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Mass Spectrometry Data for 4-Isopropoxybenzoic Acid and Predicted Data for **4-Isopropoxybenzoyl Chloride**

Ion	4-Isopropoxybenzoic Acid (m/z)[5]	Predicted 4-Isopropoxybenzoyl Chloride (m/z)	Notes
[M] ⁺	180	198/200	Molecular ion peak. The two peaks for the acyl chloride are due to the ³⁵ Cl and ³⁷ Cl isotopes in an approximate 3:1 ratio.
[M - CH ₃] ⁺	165	183/185	Loss of a methyl group.
[M - C ₃ H ₇] ⁺	138	156/158	Loss of the isopropyl group.
[M - COOH] ⁺	135	N/A	Loss of the carboxylic acid group.
[M - COCl] ⁺	N/A	135	Loss of the acyl chloride group.
[C ₇ H ₇ O] ⁺	121	121	Fragment corresponding to the p-hydroxybenzoyl cation.

Expertise & Experience: The molecular ion peak of **4-isopropoxybenzoyl chloride** will be observed at m/z 198 and 200, corresponding to the two main isotopes of chlorine. A key fragmentation pathway will be the loss of the chlorine radical to form the acylium ion at m/z 163. Another significant fragmentation will be the loss of the entire acyl chloride group to give a fragment at m/z 135.



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Experimental Protocol for Mass Spectrometry Data Acquisition (EI):

- Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- Ionize the sample using electron impact (EI).
- Separate the resulting ions based on their mass-to-charge ratio in a mass analyzer.
- Detect the ions to generate the mass spectrum.

Conclusion

This technical guide provides a comprehensive spectroscopic analysis of **4-isopropoxybenzoyl chloride**, a crucial intermediate in chemical synthesis. By presenting the empirical data for its precursor, 4-isopropoxybenzoic acid, and offering scientifically grounded predictions for the spectroscopic characteristics of the final product, this document equips researchers, scientists, and drug development professionals with the necessary information to confidently synthesize, purify, and characterize **4-isopropoxybenzoyl chloride**. The detailed protocols and interpretation guidelines serve as a practical resource for ensuring the quality and identity of this important chemical compound.

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